

# An In-depth Technical Guide to 2,6-Diacetylpyridine

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## Compound of Interest

Compound Name: **Diacetylpyridine**

Cat. No.: **B091181**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical compound **2,6-diacetylpyridine**, including its identification, physical and chemical properties, safety data, synthesis protocols, and biological significance.

## Chemical Identification and Properties

**2,6-Diacetylpyridine**, with the CAS number 1129-30-2, is an organic compound that serves as a versatile precursor in the synthesis of various molecules, particularly ligands for coordination chemistry.<sup>[1][2]</sup> It is a disubstituted pyridine with two acetyl groups attached to the pyridine ring at the 2 and 6 positions.<sup>[2][3]</sup>

Table 1: Chemical Identifiers for 2,6-Diacetylpyridine

Identifier	Value
CAS Number	1129-30-2 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	163.17 g/mol <a href="#">[3]</a> <a href="#">[5]</a>
IUPAC Name	1,1'-(Pyridine-2,6-diyl)di(ethan-1-one) <a href="#">[2]</a>
Synonyms	1-(6-acetylpyridin-2-yl)ethanone, Pyridine-2,6-diacetyl <a href="#">[4]</a> <a href="#">[5]</a>
EC Number	214-442-9 <a href="#">[4]</a> <a href="#">[5]</a>
Beilstein Registry Number	118286 <a href="#">[5]</a>

Table 2: Physicochemical Properties of 2,6-Diacetylpyridine

Property	Value
Appearance	White to off-white or beige crystalline solid. <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	79-82 °C
Boiling Point	126 °C at 6 mmHg <a href="#">[4]</a>
Density	1.119 g/cm <sup>3</sup> <a href="#">[2]</a>
Solubility	Soluble in organic solvents like dichloromethane, ethyl acetate, methanol, and DMSO. Sparingly soluble in water. <a href="#">[4]</a>

## Safety Data Sheet (SDS) Summary

The following tables summarize the key safety information for 2,6-diacetylpyridine, compiled from various safety data sheets.

Table 3: Hazard Identification and GHS Classification

Hazard Class	GHS Classification
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[5][7]
Serious Eye Damage/Eye Irritation	Category 2 (Causes serious eye irritation)[5][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)[5] [7]
Signal Word	Warning
Hazard Statements	H315, H319, H335

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [8]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.[8][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.[7] [9]
Ingestion	Clean mouth with water. Seek medical attention. [8]

Table 5: Handling, Storage, and Personal Protective Equipment (PPE)

Aspect	Recommendation
Handling	Avoid contact with skin and eyes. Do not breathe dust. Use only in a well-ventilated area. [7][8][9]
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container.[7][10] Keep away from heat, sparks, and open flames.[10]
Incompatible Materials	Strong oxidizing agents.[8][9]
Eye/Face Protection	Wear safety glasses with side-shields or goggles.[8]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[8][9]
Respiratory Protection	Use a NIOSH-approved respirator when necessary.[9]

## Experimental Protocols

### Synthesis of 2,6-Diacetylpyridine

Several methods for the synthesis of 2,6-**diacetylpyridine** have been reported. A common approach involves the Claisen condensation.

#### Method 1: Claisen Condensation

This method involves the reaction of a 2,6-pyridinedicarboxylic acid ester with ethyl acetate in the presence of a base.

- Step 1: Esterification of Pyridine-2,6-dicarboxylic Acid: A mixture of pyridine-2,6-dicarboxylic acid, ethanol, toluene, and a catalytic amount of sulfuric acid is refluxed with azeotropic removal of water using a Dean-Stark trap. After cooling, the mixture is concentrated and neutralized to yield 2,6-dicarbethoxypyridine.[11]
- Step 2: Claisen Condensation: The resulting ester is then reacted with ethyl acetate in the presence of a base like sodium ethoxide or sodium metal to form the diketone.[11] The

resulting adduct is then hydrolyzed and decarboxylated to yield **2,6-diacetylpyridine**.[\[2\]](#)

### Method 2: From 2,6-Pyridinedicarbonitrile

An alternative synthesis route involves treating 2,6-pyridinedicarbonitrile with a Grignard reagent, such as methylmagnesium bromide.[\[2\]](#)

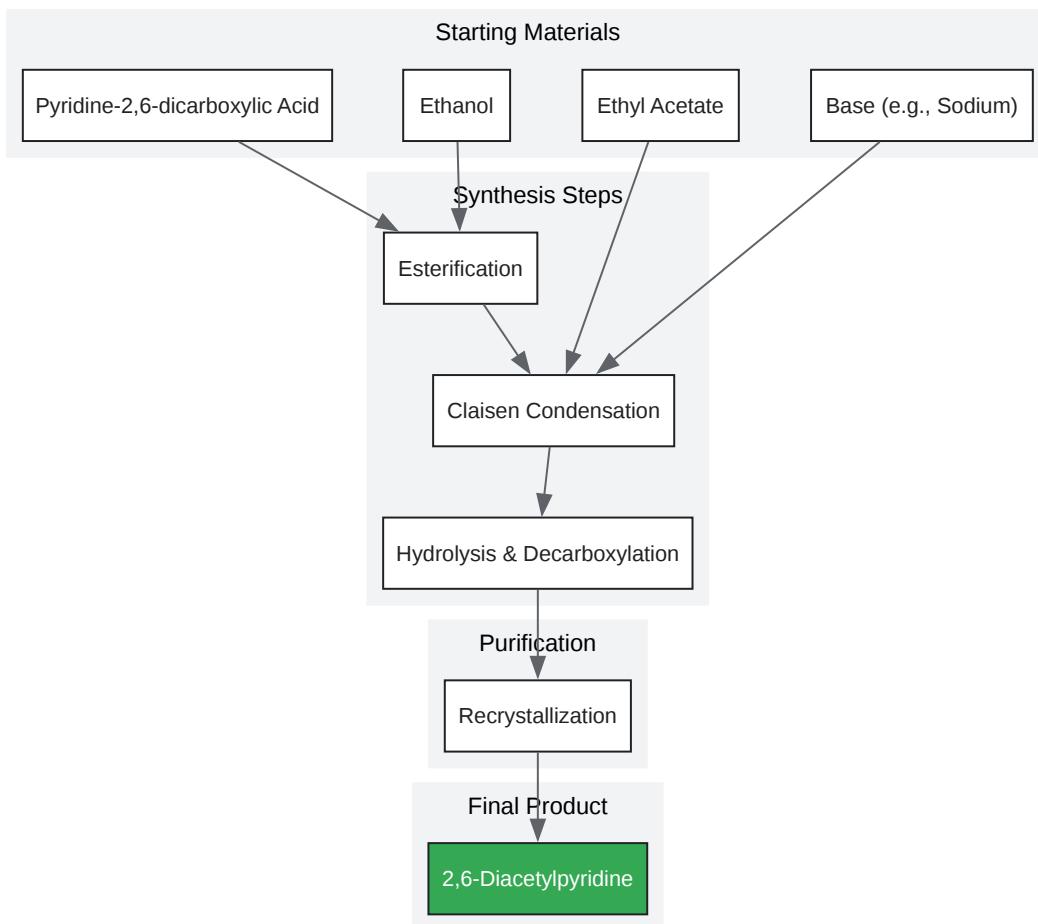
## Purification

Common purification methods for **2,6-diacetylpyridine** include recrystallization or washing, as it can be sensitive to water and acid, making column chromatography challenging for some of its derivatives.[\[4\]](#)

## Visualizations

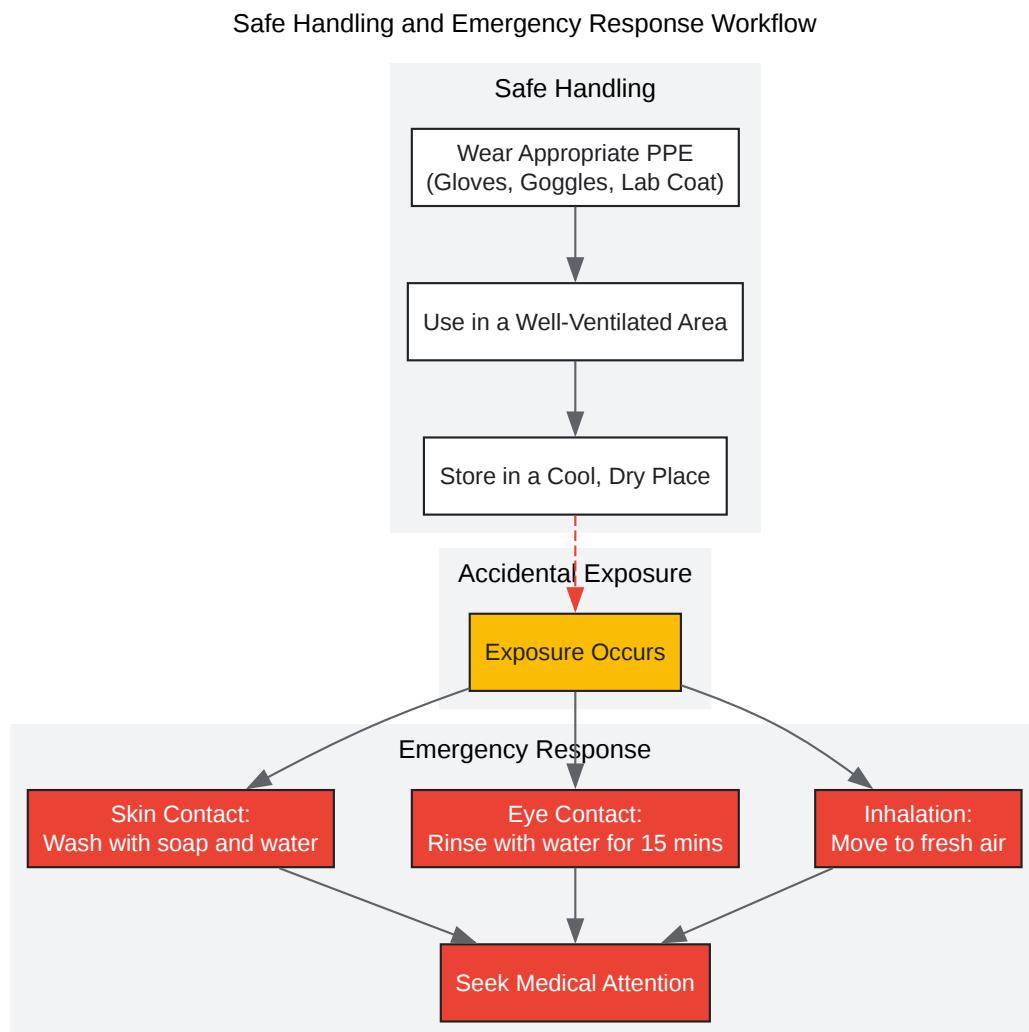
### Synthesis Workflow

## Synthesis Workflow for 2,6-Diacetylpyridine

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Caption: A simplified workflow for the synthesis of 2,6-**diacetylpyridine**.

# Safe Handling and Emergency Response Workflow



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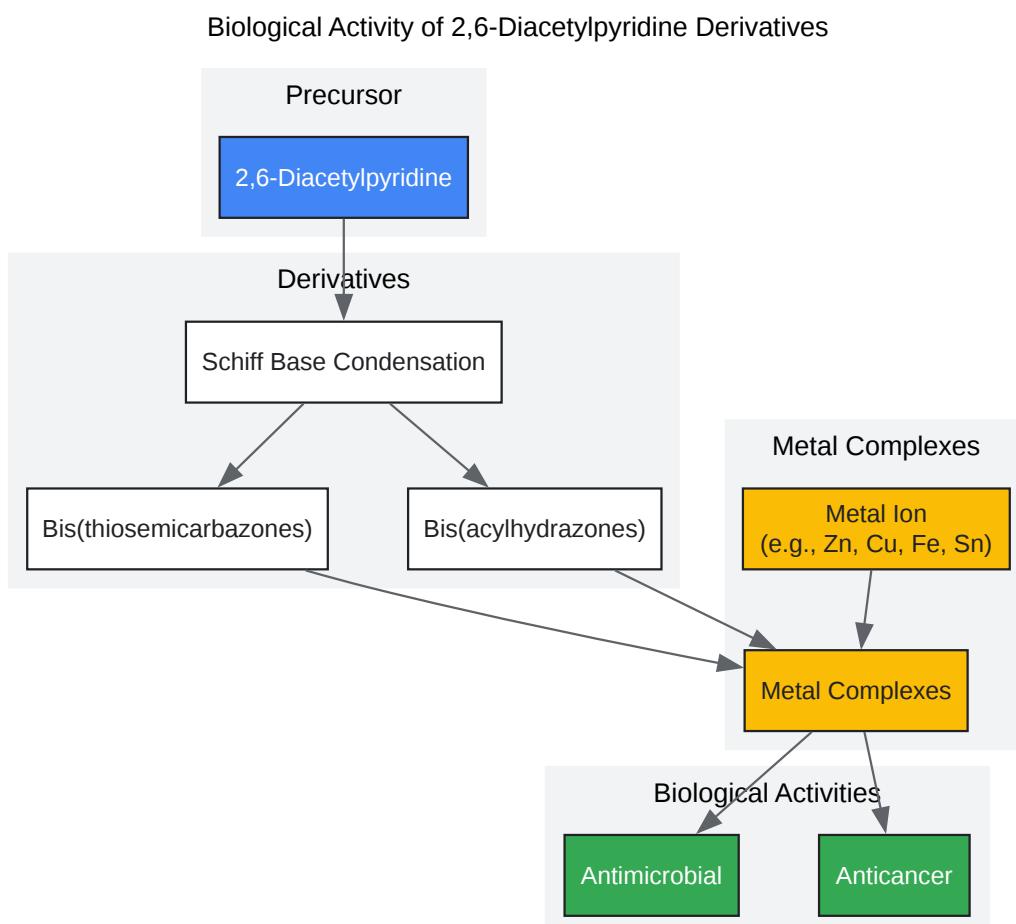
Caption: Workflow for safe handling and emergency response for 2,6-diacetylpyridine.

## Biological Activity and Applications

2,6-Diacetylpyridine is a crucial building block in the synthesis of ligands for coordination chemistry and has applications in the development of pharmaceuticals and agrochemicals.<sup>[3]</sup> <sup>[4]</sup> While the compound itself is not typically the active agent, its derivatives, particularly Schiff base condensates, exhibit a range of biological activities.

Derivatives of 2,6-diacetylpyridine, such as bis(thiosemicarbazones) and bis(acylhydrazones), have been shown to possess antimicrobial and anticancer properties.<sup>[12]</sup><sup>[13]</sup> These derivatives can form metal complexes, for instance with zinc, copper, or iron, which can enhance their biological effects.<sup>[12]</sup><sup>[13]</sup> For example, zinc complexes of 2,6-diacetylpyridine bis(thiosemicarbazones) have demonstrated an inhibitory effect on cell proliferation and differentiation in vitro.<sup>[12]</sup> Furthermore, some copper and iron complexes of its acylhydrazone derivatives have shown activity against Gram-positive bacteria.<sup>[13]</sup> More recent studies have also explored organotin(IV) complexes derived from 2,6-diacetylpyridine bis(2-hydroxybenzoylhydrazone) as potential anti-proliferative agents against cancer cells.<sup>[14]</sup>

## Logical Relationship of Biological Activity



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Caption: Logical relationship from **2,6-diacetylpyridine** to its biologically active derivatives.

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